

Resolvin D3-d5: Supplier and Application Notes for Researchers

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Compound of Interest		
Compound Name:	Resolvin D3-d5	
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For researchers, scientists, and drug development professionals, this document provides comprehensive information on the procurement and application of **Resolvin D3-d5**, a deuterated internal standard crucial for the accurate quantification of the pro-resolving lipid mediator, Resolvin D3. This guide includes detailed supplier information, a comprehensive protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and an overview of the known signaling pathways of its non-deuterated counterpart, Resolvin D3.

Supplier and Purchasing Information

Resolvin D3-d5 is commercially available from specialized chemical suppliers. A primary source identified is Cayman Chemical. The product specifications are critical for experimental design and data interpretation.

Supplier	Product Name	Catalog Number	Purity	Formulation	Storage
Cayman Chemical	Resolvin D3- d5	19512	≥99% deuterated forms (d1-d5)	A solution in ethanol	-80°C

Application Notes: Quantification of Resolvin D3 using LC-MS/MS with a Deuterated Internal



Standard

Resolvin D3-d5 serves as an ideal internal standard for the quantification of endogenous Resolvin D3 in biological samples by LC-MS/MS. Its chemical properties are nearly identical to Resolvin D3, ensuring similar extraction efficiency and chromatographic behavior, while its mass difference allows for distinct detection.

Experimental Protocol: LC-MS/MS for Resolvin D3 Quantification

This protocol synthesizes methodologies reported in peer-reviewed literature for the analysis of resolvins.[1][2][3]

- 1. Sample Preparation (Solid-Phase Extraction SPE)
- Internal Standard Spiking: To each biological sample (e.g., plasma, cell culture supernatant, tissue homogenate), add a known amount of **Resolvin D3-d5** (e.g., 500 pg) to account for sample loss during extraction and analysis.[2]
- Protein Precipitation: Precipitate proteins by adding two volumes of ice-cold methanol.
 Incubate at -20°C for at least 45 minutes, followed by centrifugation to pellet the precipitated proteins.[4]
- Solid-Phase Extraction:
 - Condition a C18 SPE column with methanol followed by water.
 - Load the supernatant from the protein precipitation step onto the conditioned SPE column.
 - Wash the column with a low percentage of organic solvent (e.g., 5% methanol in water) to remove salts and other polar impurities.
 - Elute the resolvins with an appropriate organic solvent, such as methanol or acetonitrile.
- Solvent Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the sample in a small volume of the initial mobile phase (e.g., 55:45:0.01 methanol/water/acetic acid) for LC-MS/MS analysis.[1][2]



2. Liquid Chromatography (LC)

- Column: A reversed-phase C18 column is typically used for the separation of resolvins (e.g., Poroshell 120 EC-C18, 100 mm \times 4.6 mm, 2.7 μ m).[5][2]
- Mobile Phase: A binary gradient system is commonly employed.
 - Mobile Phase A: Water with 0.01% acetic acid.
 - Mobile Phase B: Methanol/acetonitrile with 0.01% acetic acid.
- Gradient: A typical gradient starts with a higher percentage of mobile phase A, gradually
 increasing the percentage of mobile phase B to elute the more hydrophobic compounds. For
 example, starting at 55% B and increasing to 100% B over a set time.[2]
- Flow Rate: A flow rate of 0.4-0.5 mL/min is generally used.[6][2]
- 3. Tandem Mass Spectrometry (MS/MS)
- Ionization: Electrospray ionization (ESI) in negative ion mode is commonly used for the detection of resolvins.
- Detection Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity. This involves monitoring specific precursor ion to product ion transitions for both Resolvin D3 and Resolvin D3-d5.
- MRM Transitions: The specific m/z transitions for Resolvin D3 and **Resolvin D3-d5** should be optimized on the specific mass spectrometer being used. These can be found in various publications or determined by direct infusion of the standards.
- 4. Quantification
- A calibration curve is generated using known concentrations of a Resolvin D3 standard, with a fixed amount of Resolvin D3-d5 added to each standard.
- The peak area ratio of the analyte (Resolvin D3) to the internal standard (Resolvin D3-d5) is
 plotted against the concentration of the analyte.



The concentration of Resolvin D3 in the biological samples is then determined from this
calibration curve.

Resolvin D3 Signaling Pathway

Resolvin D3 is a potent pro-resolving mediator that exerts its biological effects by interacting with specific G-protein coupled receptors (GPCRs).[7][8][9] Its signaling cascade ultimately leads to the dampening of inflammation and the promotion of tissue resolution.[10][11]

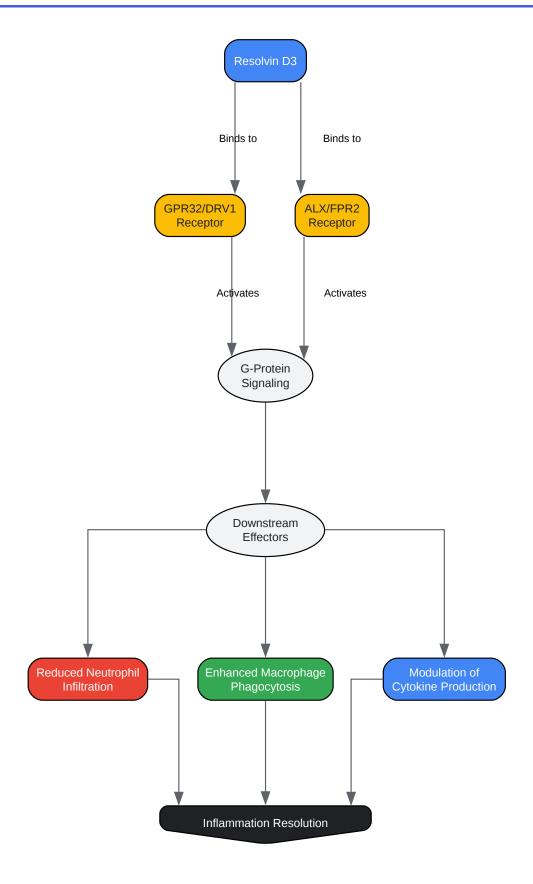
The primary receptor for Resolvin D3 is GPR32 (also known as DRV1).[7][9][12][13] It has also been reported to signal through the ALX/FPR2 receptor.[7][12] Activation of these receptors on immune cells, such as neutrophils and macrophages, initiates downstream signaling events that modulate cellular functions.

Key biological actions of Resolvin D3 include:

- Inhibition of Neutrophil Infiltration: Resolvin D3 reduces the recruitment of neutrophils to sites
 of inflammation, a critical step in resolving the inflammatory response.[10]
- Enhancement of Macrophage Phagocytosis: It promotes the clearance of apoptotic cells and cellular debris by macrophages, a process known as efferocytosis.[10][11]
- Modulation of Cytokine Production: Resolvin D3 can regulate the production of proinflammatory and anti-inflammatory cytokines.[8]
- Activation of Pro-resolving Pathways: It can influence downstream signaling cascades such as the NF-κB and MAPK pathways to promote resolution.[8][14][15]

Below is a diagram illustrating the proposed signaling pathway of Resolvin D3.





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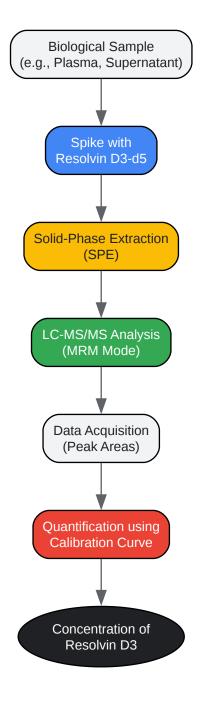
Caption: Proposed signaling pathway of Resolvin D3.



This diagram illustrates how Resolvin D3, by binding to its receptors GPR32 and ALX/FPR2, initiates intracellular signaling that leads to key pro-resolving functions, ultimately contributing to the resolution of inflammation.

Experimental Workflow for Resolvin D3 Quantification

The following diagram outlines the logical workflow for the quantification of Resolvin D3 in biological samples using **Resolvin D3-d5** as an internal standard.





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Caption: Workflow for Resolvin D3 quantification.

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